

Tiglic Acid: A Comprehensive Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: *Tiglic acid*

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Introduction

Tiglic acid, also known as (E)-2-methyl-2-butenoic acid, is a monocarboxylic unsaturated organic acid found in various natural sources, including croton oil and the defensive secretions of certain insects.[1] It is utilized in the manufacturing of perfumes and flavoring agents.[1] While valuable in various research and development applications, its hazardous properties necessitate strict adherence to safety and handling protocols in a laboratory setting. This guide provides an in-depth overview of the safety precautions, handling procedures, and emergency responses required when working with **Tiglic acid**.

Physicochemical and Toxicological Data

A thorough understanding of the physical, chemical, and toxicological properties of **Tiglic acid** is fundamental to its safe handling. The following table summarizes key quantitative data for easy reference.

Property	Value	Source(s)
Molecular Formula	C5H8O2	[1][2]
Molecular Weight	100.12 g/mol	[1][2]
Appearance	White crystalline solid with a sweet, warm, spicy odor.	[1][2]
Melting Point	61 - 65 °C / 141.8 - 149 °F	[3]
Boiling Point	198.4 °C / 389.1 °F	[3]
Flash Point	95 °C / 203 °F	[3]
Density	0.969 g/mL at 25 °C	[4]
Solubility	Sparingly soluble in cold water; freely soluble in hot water, alcohol, and ether.	[2][5]
pKa	5.02 at 25°C	[4]
UN Number	3261	[3][6]
Acute Toxicity (LD50)	Rat (oral): >5 mg/kg; Rabbit (skin): >5 mg/kg	[5]

Hazard Identification and Classification

Tiglic acid is classified as a corrosive substance and poses significant health risks upon exposure.[7]

- Skin Corrosion/Irritation: Causes severe skin burns and irritation.[6][7]
- Eye Damage/Irritation: Causes serious eye damage.[6][7]
- Respiratory Irritation: Inhalation of dust or vapors can cause respiratory tract irritation.[1][6]
- Gastrointestinal Irritation: Ingestion may lead to gastrointestinal irritation, nausea, vomiting, and diarrhea.[6]

It is crucial to handle **Tiglic acid** with the appropriate personal protective equipment and within a controlled laboratory environment to mitigate these risks.

Experimental Protocols and Handling Procedures

Adherence to established protocols is paramount when working with **Tiglic acid** to ensure the safety of all laboratory personnel.

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **Tiglic acid**:

- Eye Protection: Chemical safety goggles and a face shield (8-inch minimum) are required.[\[6\]](#)
[\[8\]](#)
- Skin Protection: An impervious lab coat and appropriate protective gloves (nitrile gloves are recommended) are necessary to prevent skin contact.[\[6\]](#)[\[9\]](#)
- Respiratory Protection: If there is a risk of inhaling dust or vapors, a NIOSH/MSHA-approved respirator must be used.[\[6\]](#)[\[9\]](#) Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[10\]](#)
- Footwear: Closed-toe shoes must be worn in the laboratory.

General Handling Procedures

- Always handle **Tiglic acid** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[\[10\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)
- Minimize dust generation and accumulation when working with the solid form.[\[6\]](#)
- Keep containers tightly closed when not in use.[\[6\]](#)
- Do not eat, drink, or smoke in areas where **Tiglic acid** is handled or stored.

Storage Requirements

- Store in a cool, dry, and well-ventilated area.[6]
- Keep containers tightly closed to prevent exposure to air and light.[10]
- Store in a refrigerator (approximately 4°C).[6]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[10]
- Store in a corrosive-resistant container.[9]

Disposal Considerations

- Dispose of **Tiglic acid** and its containers in accordance with all applicable federal, state, and local regulations.[9]
- Waste is classified as hazardous and should be handled by trained personnel.[3]
- Do not dispose of **Tiglic acid** down the drain.[3]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical to minimize harm.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Seek immediate medical attention.[7]
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[6] Seek immediate medical attention.[7]
- Inhalation: Remove the individual from the area of exposure to fresh air.[6] If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[9]

- Ingestion: Do NOT induce vomiting.[6] If the person is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of milk or water to drink.[6] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

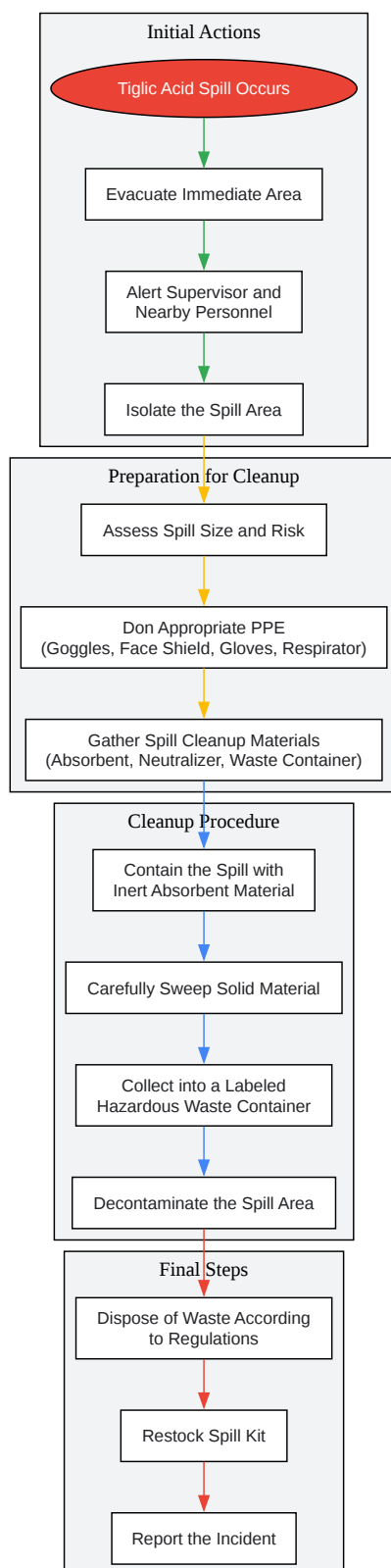
Spill Response Protocol

In the case of a spill, the following steps should be taken:

- Evacuate and Isolate: Immediately evacuate the area and prevent unnecessary personnel from entering.[8]
- Ventilate: Ensure the area is well-ventilated.
- Wear Appropriate PPE: Don the appropriate personal protective equipment, including respiratory protection, chemical-resistant gloves, and eye protection.[9]
- Contain the Spill: For solid spills, carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[6]
- Decontaminate: Clean the spill area with a suitable agent. Some sources suggest a 10% caustic solution for decontamination.[10]
- Dispose of Waste: All contaminated materials should be placed in a sealed, labeled container and disposed of as hazardous waste according to institutional and regulatory guidelines.[9]

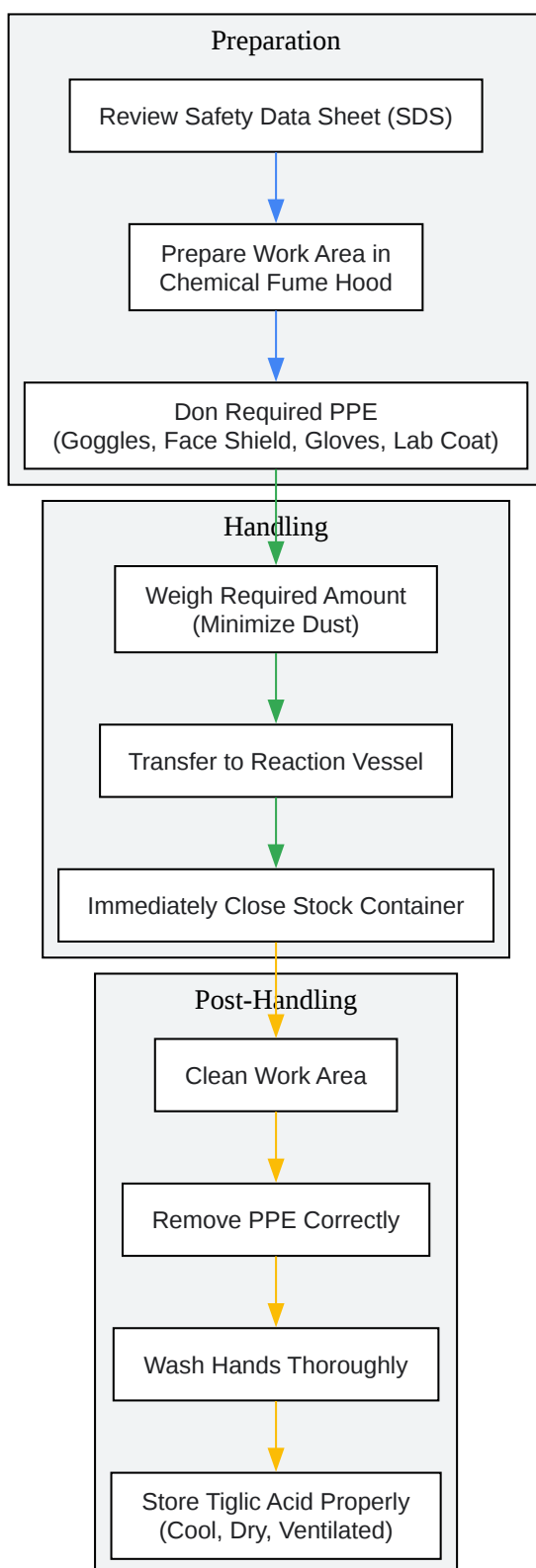
Visualization of Laboratory Safety Workflows

To further clarify the safety procedures, the following diagrams illustrate key workflows for handling **Tiglic acid** in the lab.



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Caption: Workflow for responding to a **Tiglic acid** spill.



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Caption: Standard operating procedure for **Tiglic acid** use.

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